

(S,S)-t-BuBox: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S,S)-(-)-2,2'-Isopropylidenebis(4-tert-butyl-2-oxazoline)

Cat. No.: B161583

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For Researchers, Scientists, and Drug Development Professionals

(S,S)-t-BuBox, with the systematic name **(S,S)-(-)-2,2'-Isopropylidenebis(4-tert-butyl-2-oxazoline)**, is a chiral ligand widely employed in asymmetric catalysis. Its effective use in synthesizing enantiomerically pure compounds, crucial in the pharmaceutical and fine chemical industries, necessitates a thorough understanding of its safety and handling precautions. This guide provides an in-depth overview of its properties, hazards, and detailed protocols for its safe utilization in a laboratory setting.

Chemical and Physical Properties

(S,S)-t-BuBox is a white to light yellow crystalline powder. A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
CAS Number	131833-93-7	[1][2]
Molecular Formula	C ₁₇ H ₃₀ N ₂ O ₂	[1][2]
Molecular Weight	294.43 g/mol	[1][2]
Melting Point	89-91 °C	[1][2]
Appearance	White to light yellow crystalline powder	[1]
Solubility	Insoluble in water; soluble in common organic solvents.	[1]
Optical Activity	[α] _D ²⁰ -120°, c = 5 in chloroform	[2]

Hazard Identification and Safety Precautions

(S,S)-t-BuBox is classified as an irritant. The primary hazards are associated with skin, eye, and respiratory tract irritation.[2] Adherence to strict safety protocols is mandatory to minimize risk.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling (S,S)-t-BuBox.[2][3][4]

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator should be used when handling the powder outside of a fume hood.

Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of (S,S)-t-BuBox and ensure the safety of laboratory personnel.

- Handling:
 - Handle in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.[\[2\]](#)
 - Avoid contact with skin and eyes.[\[2\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)
 - Take precautionary measures against static discharge.
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.[\[2\]](#)
 - Keep in an inert atmosphere at room temperature.[\[1\]](#)

Emergency Procedures

In the event of exposure or a spill, the following procedures should be followed immediately.

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [5]
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists. [5]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
Spill	For small spills, gently sweep up the material and place it into a suitable container for disposal. Avoid generating dust. For large spills, evacuate the area and contact emergency services.

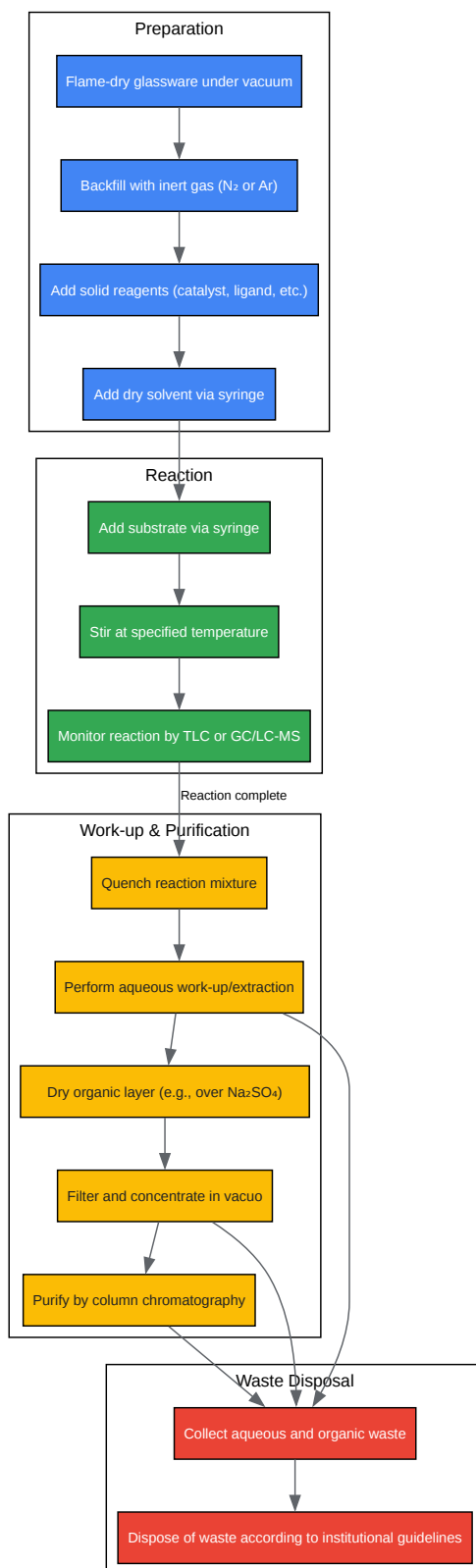
Experimental Protocols

The following section details a representative experimental workflow for the use of a chiral ligand, analogous to (S,S)-t-BuBox, in an asymmetric catalytic reaction. This protocol is adapted from the synthesis of (S)-t-BuPHOX and should be modified as necessary for the specific reaction being performed.

General Reaction Setup under Inert Atmosphere

Many reactions involving chiral ligands like (S,S)-t-BuBox are sensitive to air and moisture. Therefore, they are typically carried out under an inert atmosphere (e.g., nitrogen or argon)

using Schlenk line techniques.



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Caption: General workflow for an asymmetric catalytic reaction.

Quenching and Disposal

At the completion of the reaction, the mixture must be safely quenched. The specific quenching agent will depend on the reactants used. For reactions involving organometallic reagents, a common procedure is the slow, dropwise addition of a protic solvent (e.g., isopropanol) at low temperature (e.g., 0 °C), followed by the addition of water.

All chemical waste, both aqueous and organic, must be collected in appropriately labeled containers and disposed of in accordance with institutional and local regulations. Empty containers that held (S,S)-t-BuBox should be rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

Conclusion

(S,S)-t-BuBox is a valuable tool in asymmetric synthesis. Its safe and effective use is contingent upon a clear understanding of its potential hazards and the implementation of rigorous safety protocols. By adhering to the guidelines outlined in this document, researchers can minimize risks and harness the full potential of this important chiral ligand.

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- To cite this document: BenchChem. [(S,S)-t-BuBox: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161583#safety-and-handling-precautions-for-s-s-t-bubox]

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